

A Technical Guide to Human Gastrin I (1-14)

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Compound of Interest

Compound Name: *Gastrin I (1-14), human tfa*

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This document provides a comprehensive technical overview of the human peptide Gastrin I (1-14), a significant fragment of the gastrointestinal hormone Gastrin. This guide covers its core amino acid sequence, biological functions, associated signaling pathways, and common experimental methodologies, presenting quantitative data in a structured format for ease of reference.

Core Molecular Profile

Gastrin I (1-14) is the N-terminal fragment of the full-length human Gastrin I peptide (a 17-amino acid peptide). It represents a key region of the hormone, which is a primary regulator of gastric acid secretion.^{[1][2][3]}

Amino Acid Sequence

The primary structure of human Gastrin I (1-14) is as follows:

- 1-Letter Code: {Glp}-GPWLEEEEEAYGW
- 3-Letter Code: {Glp}-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp

(Note: {Glp} denotes pyroglutamic acid, a derivative of glutamic acid)[1][2]

Biological Function and Physiological Role

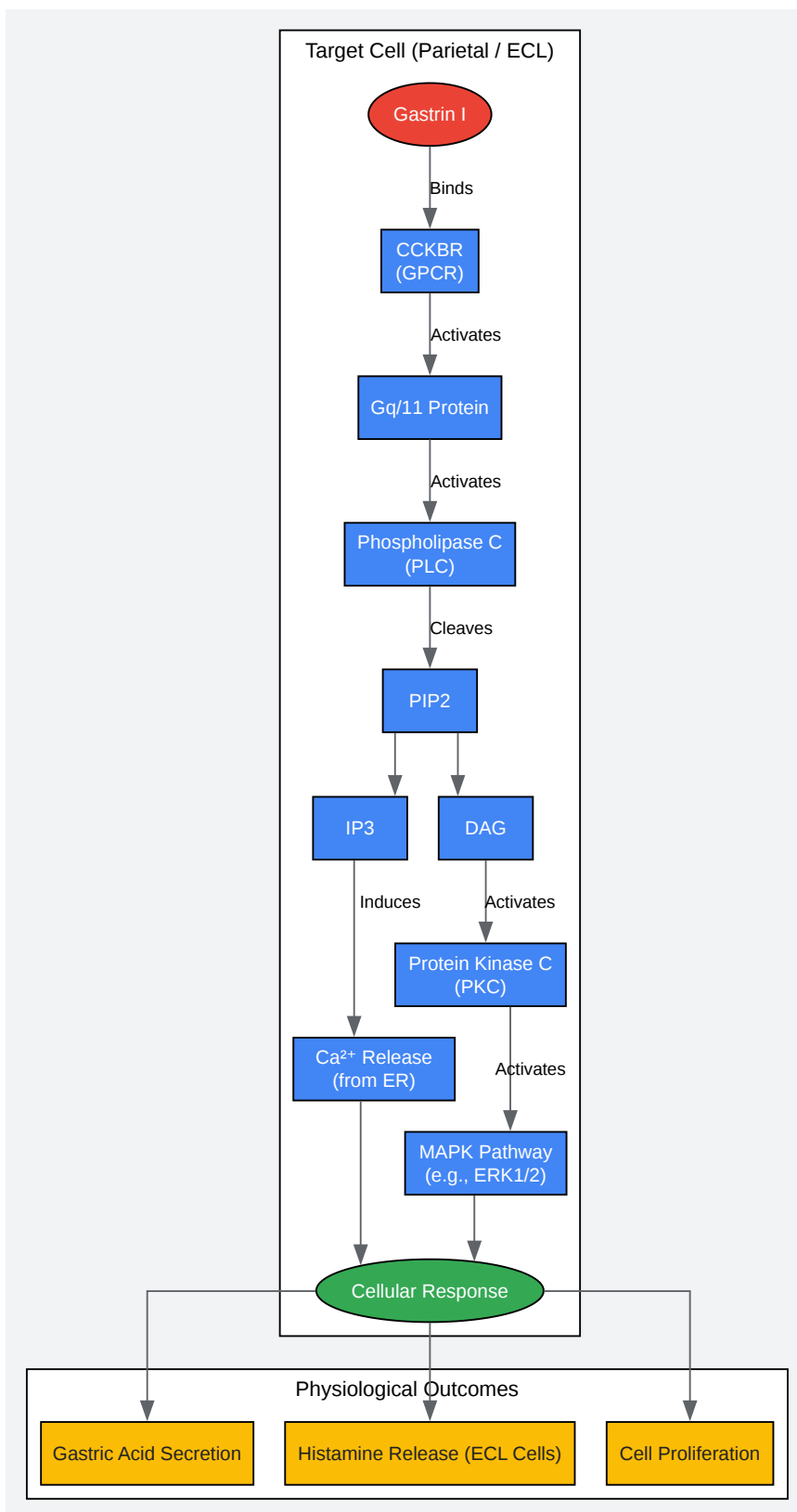
Gastrin is a peptide hormone that plays a crucial role in the digestive system.[4] Its primary functions include:

- **Stimulation of Gastric Acid Secretion:** Gastrin is the principal hormonal regulator stimulating the secretion of hydrochloric acid (HCl) from parietal cells in the stomach lining.[1][5] This action is mediated both directly on parietal cells and indirectly by triggering histamine release from enterochromaffin-like (ECL) cells.[5]
- **Gastric Motility:** It enhances the contraction of stomach muscles, aiding in the mechanical digestion of food.[1][4]
- **Trophic Effects:** Gastrin promotes the growth and maintenance of the gastric mucosa, stimulating the proliferation of gastric epithelial cells.[5][6]
- **Enzyme Secretion:** It stimulates chief cells to secrete pepsinogen, the inactive precursor to the digestive enzyme pepsin.[1]

Signaling Pathway

Gastrin exerts its effects by binding to the cholecystokinin B receptor (CCKBR), a G-protein coupled receptor (GPCR) found on the surface of parietal and ECL cells.[1][7] This binding event initiates a cascade of intracellular signaling events.

The activation of the CCKBR by gastrin leads to the stimulation of multiple signaling pathways, including the activation of phospholipase C, which in turn leads to an increase in intracellular calcium and the activation of Protein Kinase C (PKC). Concurrently, this process can activate the mitogen-activated protein kinase (MAPK) pathway, which is crucial for mediating the growth-promoting effects of gastrin.[8][9]



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Gastrin I signaling cascade via the CCKBR receptor.

Quantitative Data Summary

The biological activity of gastrin and its analogues is quantified by various metrics, including the half-maximal effective concentration (EC50) and the concentration for 50% of maximal effect (CD50).

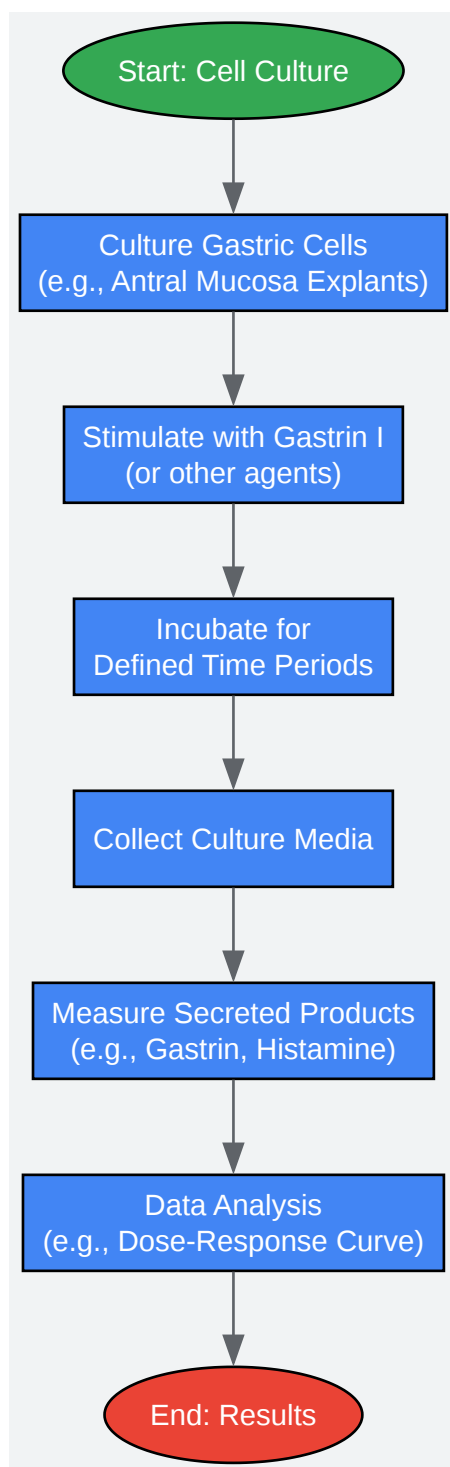
Parameter	Description	Value	Cell/System Type	Reference
EC50	Gastric epithelial cell proliferation	6.2 pM	Gastric Epithelial Cells	[4]
EC50	Histamine secretion	0.014 nM	Enterochromaffin-like (ECL) Cells	[4]
CD50	Pepsin release	0.061 nM	Perfused Rat Stomach	[10]

Experimental Protocols

The study of Gastrin I often involves in vitro cell culture systems to elucidate its effects on secretion and proliferation. A common experimental approach is the stimulation of cultured gastric cells and the subsequent measurement of secreted products.

General Workflow: In Vitro Gastrin Secretion Assay

A typical protocol involves culturing gastric antral mucosal cells or specific cell lines (e.g., AGS cells transfected with CCK2R). These cells are then treated with Gastrin I or other secretagogues. The cell culture medium is collected at various time points to measure the concentration of secreted substances like histamine or other biomarkers using techniques such as Radioimmunoassay (RIA) or ELISA.



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Workflow for studying gastrin-induced secretion in vitro.

Key Methodologies

- Cell Culture: Primary cultures of gastric mucosal cells or organoids are used to model the physiological environment.[4]
- Radioimmunoassay (RIA): A highly sensitive technique used to quantify the concentration of gastrin in biological samples like serum or culture media. This competitive assay uses radiolabeled gastrin (e.g., ^{125}I -gastrin) to determine the amount of unlabeled gastrin present. [6]
- ELISA (Enzyme-Linked Immunosorbent Assay): An alternative to RIA, ELISA kits are commercially available for the measurement of gastrin and other related molecules like Interleukin-1 β in culture media.
- In Vitro Digestion Models: Standardized protocols like the INFOGEST model are used to simulate the digestive process and study the breakdown and activity of peptides like gastrin under controlled conditions.

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